

# Essential Safety and Logistics for Handling Indan-5-carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Indan-5-carbaldehyde

Cat. No.: B1583184

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **Indan-5-carbaldehyde**, including operational and disposal plans.

## Chemical and Physical Properties

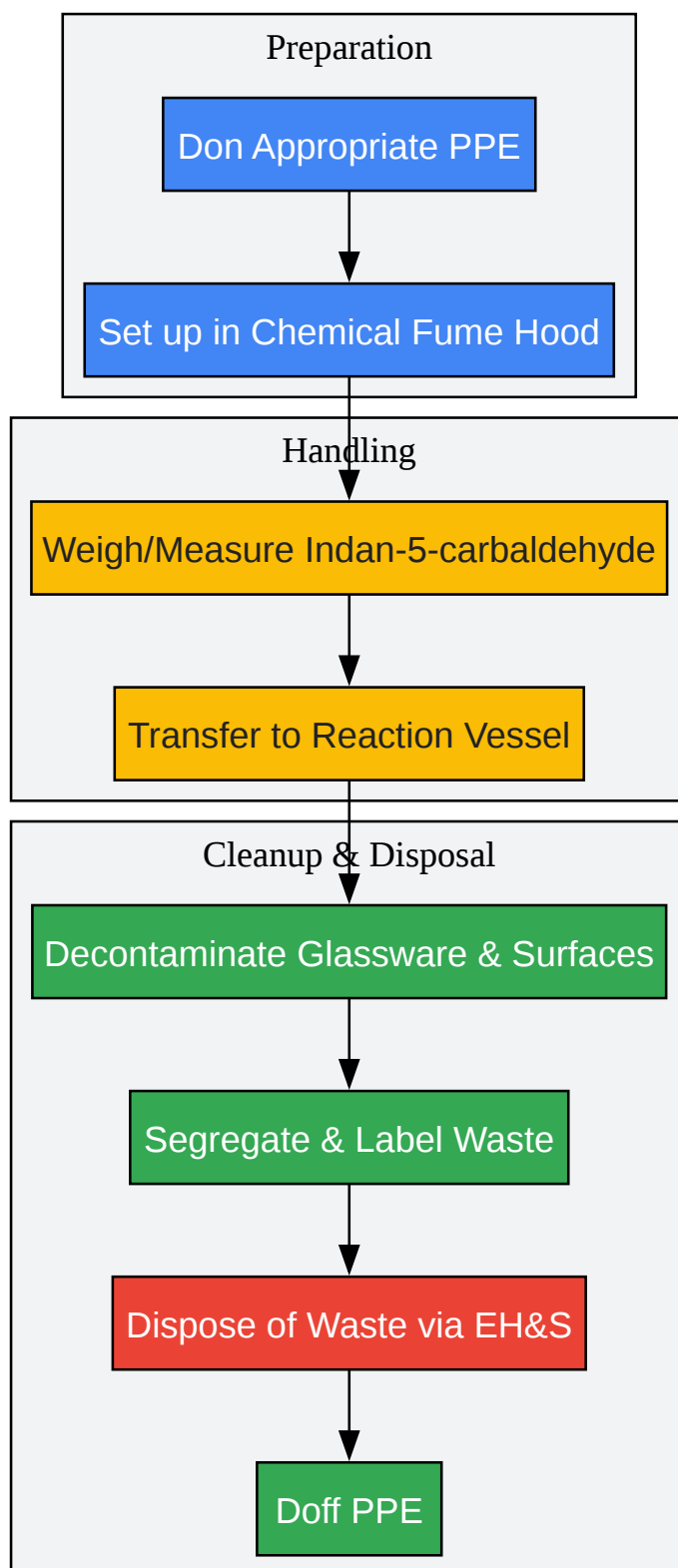
Property	Value
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O[1][2]
Molecular Weight	146.19 g/mol [1][2]
CAS Number	30084-91-4[1][2][3]
Appearance	Not specified, handle as a potentially hazardous chemical
Purity	≥95%[2][3]

## Hazard Identification and Personal Protective Equipment (PPE)

**Indan-5-carbaldehyde** is classified as a hazardous substance. The following table summarizes its known hazards and the recommended personal protective equipment to ensure user safety.

Hazard	GHS Classification	Recommended PPE
Acute Oral Toxicity	Warning (H302: Harmful if swallowed)[1]	Standard laboratory PPE. Do not eat, drink, or smoke in the handling area.
Acute Dermal Toxicity	Warning (H312: Harmful in contact with skin)[1]	Gloves: Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves before use.[4][5]
Skin Corrosion/Irritation	Warning (H315: Causes skin irritation)[1]	Protective Clothing: Laboratory coat. Ensure it is buttoned and fits properly to cover as much skin as possible.[4]
Serious Eye Damage/Irritation	Warning (H319: Causes serious eye irritation)[1]	Eye Protection: Chemical splash goggles or safety glasses meeting ANSI Z.87.1 standard. A face shield is required if there is a splash hazard.[4]
Acute Inhalation Toxicity	Warning (H332: Harmful if inhaled)[1]	Respiratory Protection: Use only in a well-ventilated area or in a chemical fume hood. If ventilation is inadequate, a respirator may be required.[4][6]
Specific Target Organ Toxicity	Warning (H335: May cause respiratory irritation)[1]	Respiratory Protection: Work in a chemical fume hood to minimize inhalation of vapors.

## Experimental Workflow for Handling Indan-5-carbaldehyde



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Caption: Workflow for safe handling and disposal of **Indan-5-carbaldehyde**.

## Procedural Guidance for Handling

### 1. Engineering Controls:

- Always handle **Indan-5-carbaldehyde** in a well-ventilated area.
- A certified chemical fume hood is the recommended primary engineering control to minimize inhalation exposure.
- Ensure safety showers and eyewash stations are readily accessible.[\[6\]](#)

### 2. Personal Protective Equipment (PPE) Protocol:

- Eye and Face Protection: Wear chemical splash goggles. If there is a significant risk of splashing, a face shield should be worn in addition to goggles.[\[4\]](#)
- Skin Protection:
  - Wear a flame-resistant lab coat, fully buttoned.
  - Chemical-resistant gloves (Nitrile or Neoprene are generally suitable for aldehydes) are mandatory.[\[5\]](#) Always inspect gloves for any signs of degradation or puncture before use.
  - Ensure shoes fully cover the feet.[\[4\]](#)
- Respiratory Protection:
  - If working outside of a fume hood or if ventilation is insufficient, consult with your institution's Environmental Health and Safety (EH&S) department for respirator selection and fit-testing.[\[4\]](#)

### 3. Handling Procedures:

- Before use, read and understand the Safety Data Sheet (SDS).
- Avoid direct contact with the skin and eyes.
- Avoid inhalation of dust, vapor, mist, or gas.[\[6\]](#)

- Keep the container tightly closed when not in use.[\[6\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[6\]](#)
- Use only non-sparking tools.

#### 4. First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[\[6\]](#)
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[6\]](#)
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[6\]](#)
- After Swallowing: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[6\]](#)

## Disposal Plan

#### 1. Waste Segregation and Collection:

- All waste contaminated with **Indan-5-carbaldehyde** must be considered hazardous waste.
- Collect waste in a designated, compatible, and properly labeled container. The container must be kept tightly closed except when adding waste.[\[7\]](#)
- Do not mix with incompatible waste streams.

#### 2. Disposal Procedure:

- Dispose of contents and container in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health & Safety (EH&S) department for guidance on the specific disposal procedures.

- Empty containers must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[8]

Disclaimer: This information is intended for guidance and is not a substitute for a comprehensive risk assessment. Always consult the specific Safety Data Sheet (SDS) for **Indan-5-carbaldehyde** and your institution's safety protocols before handling this chemical.

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Address: 3281 E Guasti Rd  
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